

Synthesis and Characterization of (4-Bromophenyl)hydrazine: A Technical Guide

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Compound of Interest

Compound Name: (4-Bromophenyl)hydrazine

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This technical guide provides an in-depth overview of the synthesis and characterization of **(4-Bromophenyl)hydrazine**, a key intermediate in the pharmaceutical and chemical industries. This document outlines a common synthetic route, detailed experimental protocols, and comprehensive characterization data.

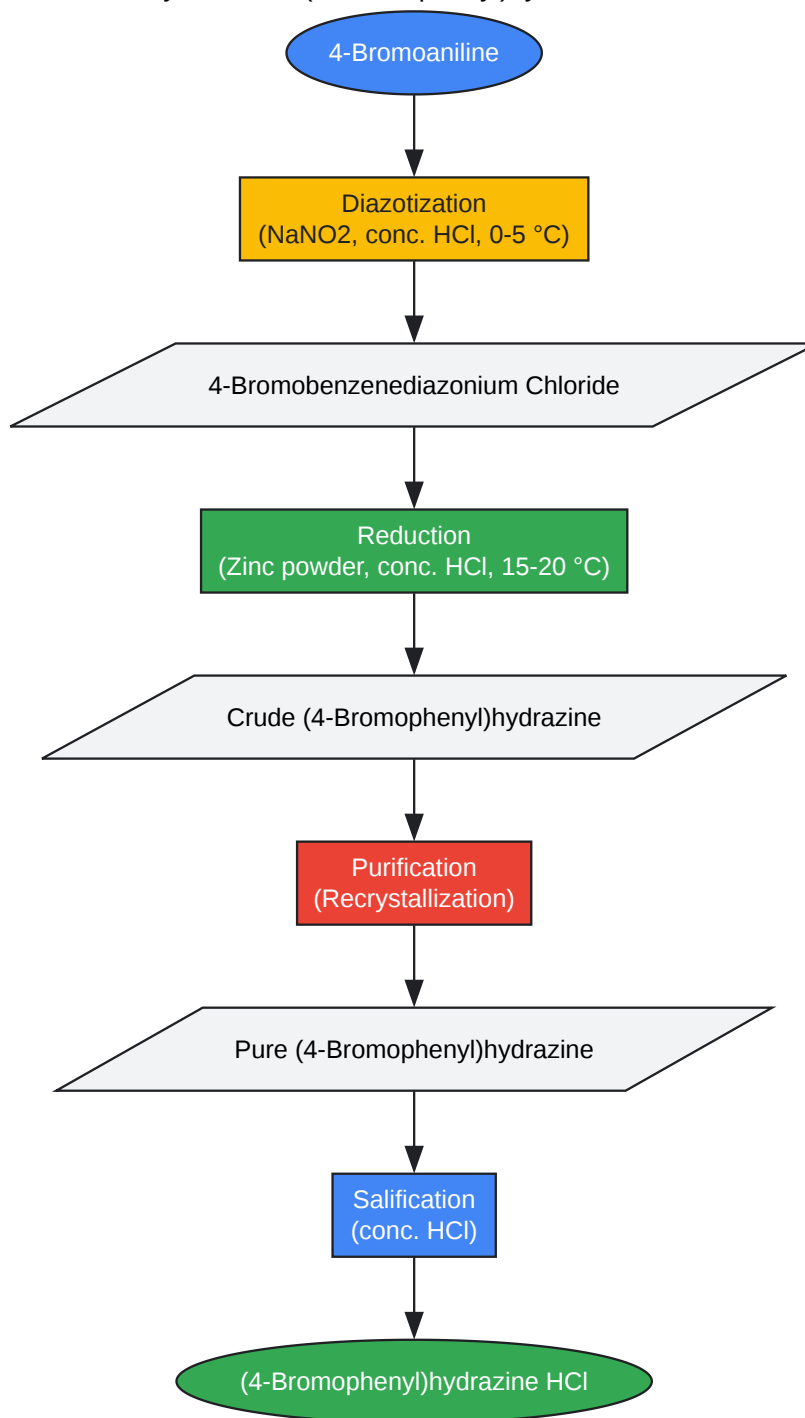
Synthesis of (4-Bromophenyl)hydrazine Hydrochloride

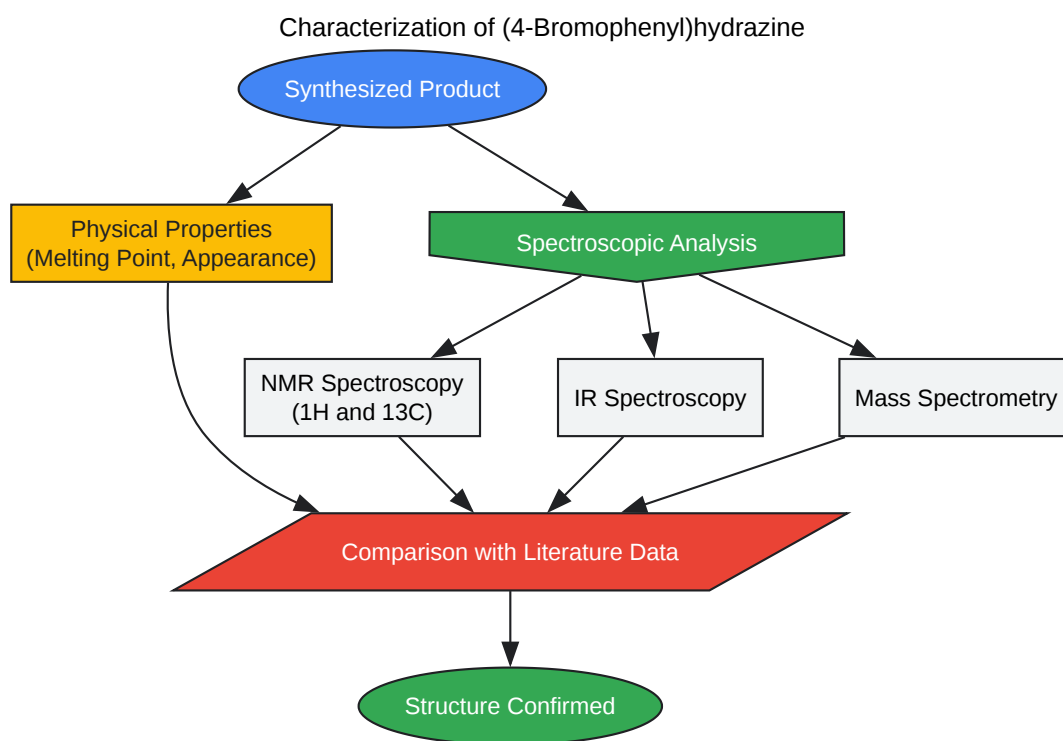
(4-Bromophenyl)hydrazine is typically synthesized as its more stable hydrochloride salt. The most prevalent method involves a two-step process starting from 4-bromoaniline: 1) diazotization to form a diazonium salt, followed by 2) reduction to yield the desired hydrazine hydrochloride.

Synthesis Workflow

The overall synthetic pathway can be visualized as follows:

Synthesis of (4-Bromophenyl)hydrazine HCl





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